

# A Comprehensive Technical Guide to 5-Chloro-2-nitropyridine: Safety and Handling

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## Compound of Interest

Compound Name: 5-Chloro-2-nitropyridine

Cat. No.: B1630408

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **5-Chloro-2-nitropyridine** (CAS No: 52092-47-4). The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for professionals in research and drug development. This document focuses on presenting critical safety information in a clear and accessible format, including structured data tables and a logical workflow for safe handling.

## Chemical Identification and Physical Properties

**5-Chloro-2-nitropyridine** is a yellow to off-white crystalline solid.<sup>[1][2]</sup> It is poorly soluble in water but soluble in organic solvents such as methanol, acetone, and dichloromethane.<sup>[1][2]</sup> This compound serves as a key intermediate in organic and pharmaceutical synthesis.<sup>[1][3]</sup>

| Property                | Value   | Source                                  |
|-------------------------|---|---|
| Molecular Formula       | C5H3CIN2O2  | <a href="#">[1]</a>                     |
| Molar Mass              | 158.54 g/mol  | <a href="#">[2]</a> <a href="#">[4]</a> |
| Appearance              | Off-white to pale yellow crystalline powder   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point           | 119-123 °C  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Boiling Point           | Approximately 256 - 262 °C  | <a href="#">[2]</a>                     |
| Solubility              | Poorly soluble in water;<br>Soluble in MDC, Acetone,<br>Methanol. <a href="#">[1]</a> <a href="#">[2]</a> | <a href="#">[1]</a> <a href="#">[2]</a> |
| pH (16g/l water @ 20°C) | >4.0  | <a href="#">[1]</a>                     |
| Density                 | Approximately 1.456 g/cm <sup>3</sup>   | <a href="#">[2]</a>                     |

## Hazard Identification and Classification

**5-Chloro-2-nitropyridine** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[\[5\]](#)[\[6\]](#) It may also cause respiratory irritation.[\[5\]](#)[\[6\]](#) The compound is very toxic to aquatic life with long-lasting effects.[\[5\]](#)[\[6\]](#)

| Hazard Classification                            | GHS Category    | Hazard Statement  |
|--|-----------------|---|
| Acute Toxicity, Oral                             | Category 4      | H302: Harmful if swallowed.[4]<br>[6]   |
| Skin Corrosion/Irritation                        | Category 2      | H315: Causes skin irritation.[4]<br>[6]   |
| Serious Eye Damage/Eye Irritation                | Category 1 / 2A | H318: Causes serious eye damage.[4][6]  |
| Specific Target Organ Toxicity (Single Exposure) | Category 3      | H335: May cause respiratory irritation.[4][6]   |
| Hazardous to the Aquatic Environment (Acute)     | Category 1      | H400 / H410: Very toxic to aquatic life / Very toxic to aquatic life with long lasting effects.[5][6] |

Signal Word: Danger[4][6]

## Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize risks associated with **5-Chloro-2-nitropyridine**.

## Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn when handling this chemical.

| Protection Type        | Specification   | Source                                  |
|------------------------|---|---|
| Eye/Face Protection    | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).<br><a href="#">[6]</a>                                      | <a href="#">[6]</a>                     |
| Skin Protection        | Wear appropriate protective gloves and fire/flame resistant and impervious clothing to prevent skin exposure. <a href="#">[6]</a> <a href="#">[7]</a> | <a href="#">[6]</a> <a href="#">[7]</a> |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator. <a href="#">[6]</a>   | <a href="#">[6]</a>                     |

## Handling Procedures

- Avoid contact with skin, eyes, and personal clothing.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[5\]](#)[\[6\]](#)
- Use only outdoors or in a well-ventilated area.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[6\]](#)
- Keep away from sources of ignition.[\[5\]](#)
- Minimize dust generation and accumulation.[\[5\]](#)

## Storage Conditions

- Store in a tightly-closed container when not in use.[\[5\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)[\[5\]](#)
- Keep away from sources of ignition.[\[5\]](#)

- Store locked up.[5][6]

## Emergency Procedures

### First-Aid Measures

| Exposure Route | First-Aid Procedure  | Source |
|----------------|--|--------|
| Inhalation     | Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[5]                            |        |
| Skin Contact   | Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.[5]                   | [5]    |
| Eye Contact    | Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[5]   | [5]    |
| Ingestion      | Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.[5] | [5]    |

### Accidental Release Measures

In case of a spill, wear protective equipment and keep unprotected personnel away.[5] Ensure adequate ventilation and remove all sources of ignition.[5] Prevent the product from entering drains, other waterways, or soil.[5] Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container.[5]

## Fire-Fighting Measures

Use water spray, dry chemical, carbon dioxide, or chemical foam to extinguish a fire.[\[5\]](#)

Firefighters should wear a NIOSH-approved self-contained breathing apparatus and full protective gear.[\[5\]](#) During a fire, irritating and highly toxic gases such as carbon oxides, hydrogen chloride, and nitrogen oxides may be generated.[\[5\]](#)

## Stability and Reactivity

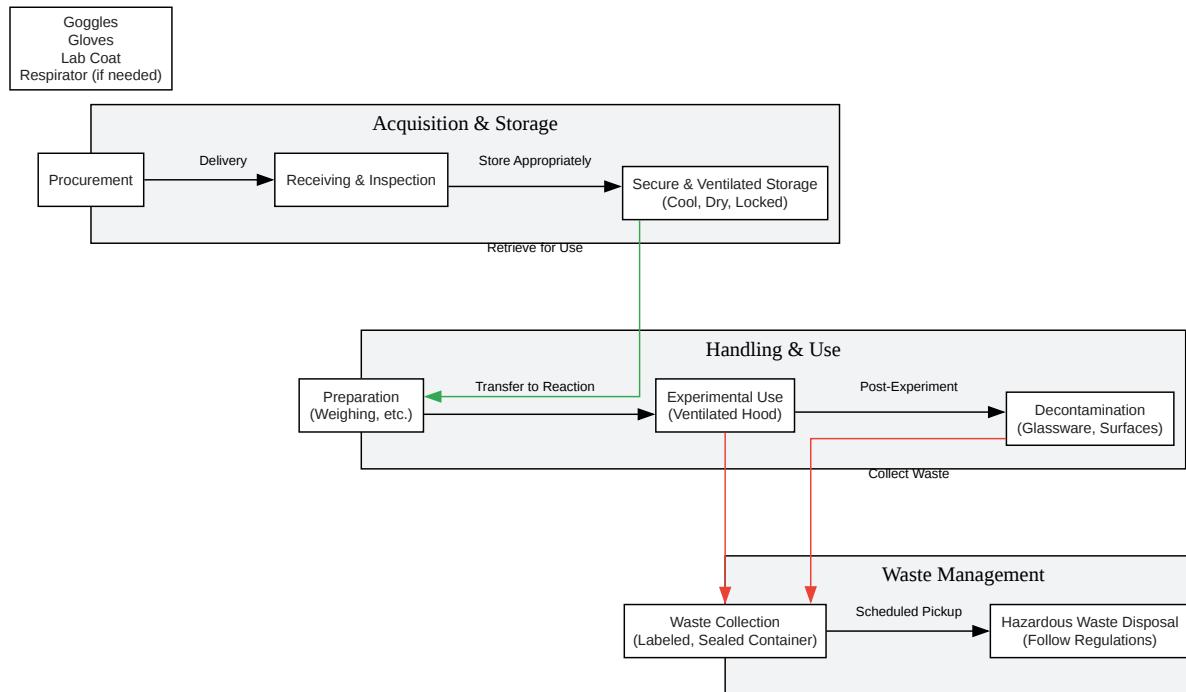
**5-Chloro-2-nitropyridine** is stable under recommended storage conditions.[\[1\]](#) However, it is incompatible with strong oxidizing agents.[\[1\]](#)[\[5\]](#) Conditions to avoid include dust generation and exposure to heat or ignition sources.[\[1\]](#)[\[5\]](#) Hazardous decomposition products include carbon oxides, hydrogen chloride, and nitrogen oxides.[\[5\]](#)

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[\[5\]](#) Dispose of the contents and container to an approved waste disposal plant.[\[5\]](#)[\[6\]](#) Do not reuse empty containers.[\[5\]](#)

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-Chloro-2-nitropyridine**.



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Caption: Workflow for the safe handling of **5-Chloro-2-nitropyridine**.

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